

In-Depth Technical Guide: Wnt Pathway Activator 2 (CAS 1360540-82-4)

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Compound of Interest

Compound Name: Wnt pathway activator 2

Cat. No.: B10854544

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Introduction

Wnt Pathway Activator 2, identified by CAS number 1360540-82-4, is a potent small molecule activator of the canonical Wnt signaling pathway. This pathway is crucial in embryonic development, cell proliferation, and tissue homeostasis. Dysregulation of Wnt signaling is implicated in various diseases, including cancer and developmental disorders. As a research tool, **Wnt Pathway Activator 2** offers a targeted approach to stimulate this pathway, enabling detailed investigation of its downstream effects and potential therapeutic applications. This document provides a comprehensive technical overview of its chemical properties, biological activity, and the experimental protocols for its characterization.

Chemical and Physical Properties

Wnt Pathway Activator 2 is a diketone derivative with the chemical name 1-(2,3-dihydro-1,4-benzodioxin-6-yl)-4-(pyridin-2-yl)butane-1,4-dione. Its fundamental properties are summarized in the table below.

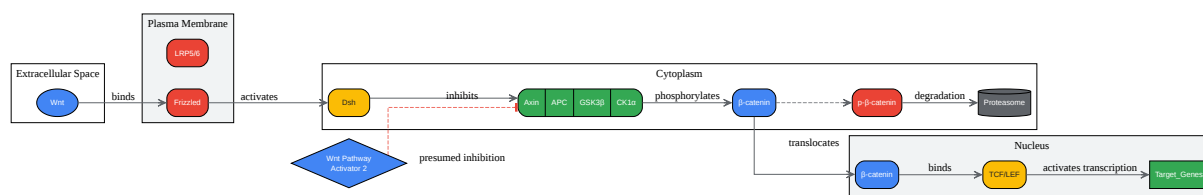
Property	Value
CAS Number	1360540-82-4
Molecular Formula	C ₁₇ H ₁₅ NO ₄
Molecular Weight	297.31 g/mol
Appearance	Solid powder
Purity	Typically ≥98%
Solubility	Soluble in DMSO

Biological Activity and Mechanism of Action

Wnt Pathway Activator 2 is a potent agonist of the Wnt/ β -catenin signaling cascade.[1][2] The primary reported quantitative measure of its activity is an EC₅₀ of 13 nM, as determined in a cell-based reporter assay.[1]

While the precise molecular target of **Wnt Pathway Activator 2** has not been extensively detailed in publicly available literature, its function as a Wnt pathway agonist suggests it acts downstream of the Wnt ligand-receptor binding event. The canonical Wnt pathway is initiated by the binding of a Wnt protein to a Frizzled (FZD) receptor and its co-receptor, LRP5/6. This leads to the inhibition of the β -catenin destruction complex, which consists of Axin, APC, GSK3 β , and CK1 α . In the absence of a Wnt signal, this complex phosphorylates β -catenin, targeting it for ubiquitination and proteasomal degradation. Upon activation of the pathway, the destruction complex is inhibited, leading to the accumulation of β -catenin in the cytoplasm. This stabilized β -catenin then translocates to the nucleus, where it complexes with TCF/LEF transcription factors to activate the expression of Wnt target genes.

The following diagram illustrates the canonical Wnt signaling pathway and the presumed point of intervention for an activator like **Wnt Pathway Activator 2**.



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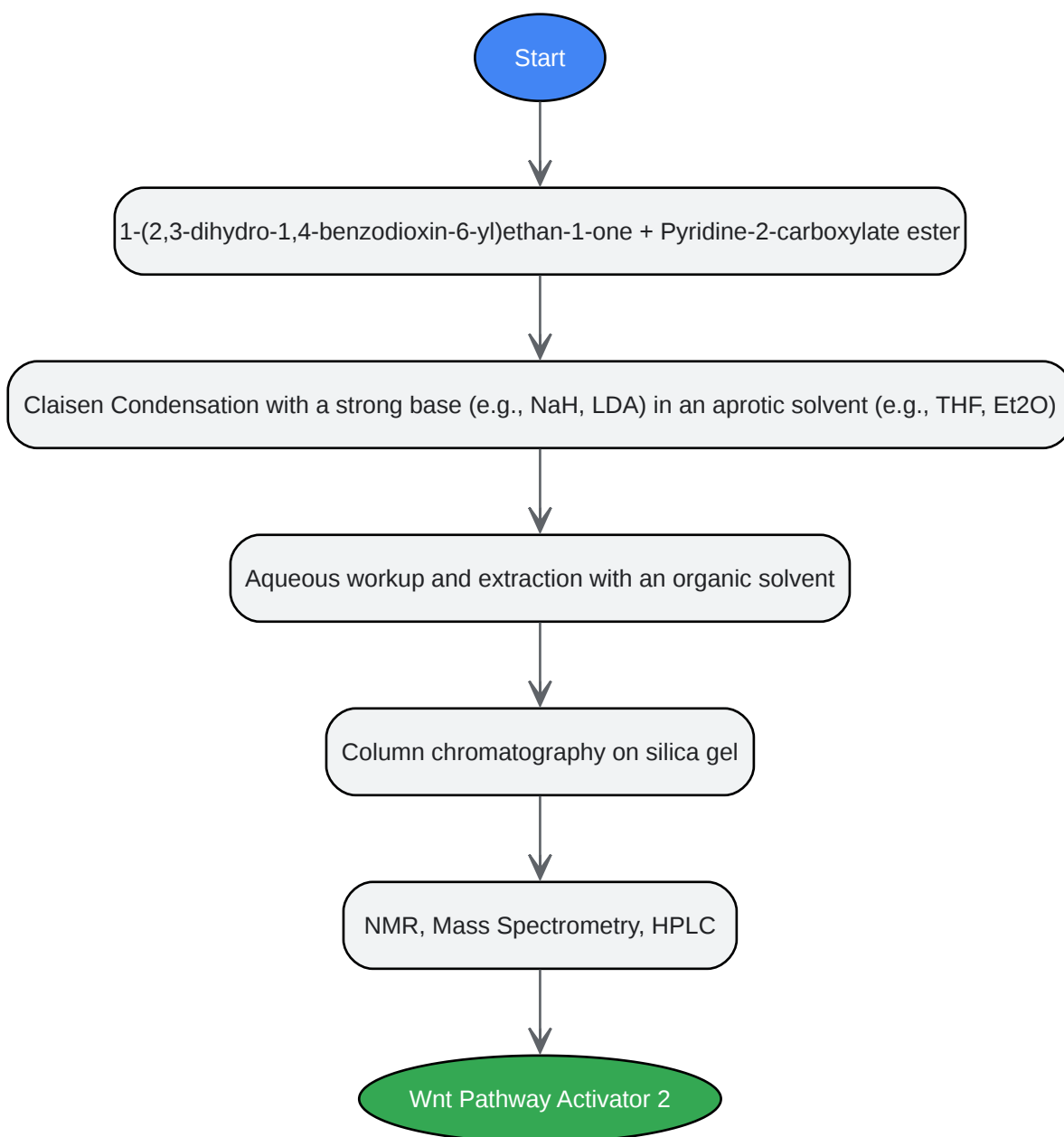
Canonical Wnt Signaling Pathway

Experimental Protocols

The following protocols are based on the methodologies described in the patent literature for the synthesis and biological evaluation of **Wnt Pathway Activator 2**.

Chemical Synthesis

A generalized synthetic scheme for diketone derivatives, such as **Wnt Pathway Activator 2**, involves the condensation of a methyl ketone with an ester. The following is a plausible, though not explicitly detailed in the patent for this specific compound, synthetic route. Researchers should adapt this based on standard organic chemistry principles.



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References

- 1. Wnt pathway activator 2 | 1360540-82-4 [chemicalbook.com]
- 2. molnova.cn [molnova.cn]
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